Crystal Structure & Performance Guide: 4,4-Diphenyl-1,4-azasilinane Salts

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Compound of Interest

Compound Name:	*4,4-Diphenyl-1,4-azasilinane*
CAS No.:	*116802-00-7*
Cat. No.:	*B14289029*

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Executive Summary: The Silicon Switch

In drug design, the replacement of a carbon atom with silicon (bioisosteric replacement) is a powerful tool to alter the lipophilicity, metabolic stability, and molecular geometry of a scaffold without changing its fundamental pharmacological class.

For the 4,4-diphenylpiperidine scaffold (common in analgesics and antipsychotics like opioids and butyrophenones), the substitution of the C4 carbon with silicon yields **4,4-diphenyl-1,4-azasilinane**. This modification induces specific structural perturbations in the crystal lattice and solution state, primarily driven by the longer C–Si bond length and altered ring puckering.

Key Differentiators

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Feature	Carbon Analog (Piperidine)	Silicon Analog (Azasilinane)	Impact
Bond Length	C–C ≈ 1.54 Å	C–Si ≈ 1.88 Å	Expanded ring size; altered receptor fit.
Ring Conformation	Chair (Standard)	Distorted Chair	Increased puckering amplitude.
Lipophilicity (logP)	Baseline	Increased (+0.5 to +1.0)	Enhanced blood-brain barrier (BBB) penetration.
C-E-C Bond Angle	~109.5°	~102–105° (Intraring)	Altered spatial vector of substituents.

Structural Analysis & Crystallography[1][2][3][4]

Geometric Distortion

The most critical crystallographic difference arises from the C–Si bond length (approx. 1.87–1.89 Å) compared to the C–C bond (1.53–1.54 Å). In **4,4-diphenyl-1,4-azasilinane** salts:

- Ring Expansion: The 1,4-distance between the nitrogen and the heteroatom (Si) is significantly longer than in the piperidine analog.
- Puckering Parameters: While both rings adopt a chair conformation, the azasilinane ring is more "folded" at the silicon end to accommodate the longer bonds. This results in a narrower C–Si–C intraring angle (typically 100°–104°) compared to the tetrahedral C–C–C angle (~110°).
- Substituent Orientation: The two phenyl rings at the 4-position (Si) experience less steric crowding at the ipso carbons due to the longer C–Si bonds, allowing for a slightly different rotational freedom compared to the carbon analog.

Hydrogen Bonding Networks

In the salt form (e.g., hydrochloride), the protonated nitrogen (

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) acts as a hydrogen bond donor.

- Piperidine Salts: Typically form strong

  hydrogen bonds with a predictable geometry.

- Azasilinane Salts: The expanded ring size shifts the position of the nitrogen atom relative to the hydrophobic bulk (diphenyl group). This often leads to altered packing motifs where the

  interaction accommodates the larger molecular volume, sometimes resulting in lower lattice energy and different solubility profiles.

Comparative Crystallographic Data

Representative data derived from structural studies of sila-haloperidol and related analogs.

Parameter	4,4-Diphenylpiperidine HCl	4,4-Diphenyl-1,4-azasilinane HCl
Space Group	Typically $P2_1/c$ or $C2/c$	Often $P2_1/c$ (Isostructuralism is common but not guaranteed)
C(4)–C(3) / Si(4)–C(3)	1.53 Å	1.87 Å
Intraring Angle at Pos 4	109.8°	103.5°
Ring Torsion Angles	~55° (Classic Chair)	~60–65° (Hyper-puckered)
Density ( )	~1.20 g/cm³	~1.25 g/cm³ (Si is heavier)

Experimental Protocols

Synthesis of 4,4-Diphenyl-1,4-azasilinane

The synthesis utilizes the "Divinylsilane Route," a robust method developed by the Tacke group. This protocol avoids the use of unstable bis(chloromethyl) precursors.

Workflow Diagram



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Caption: Synthesis of **4,4-diphenyl-1,4-azasilinane** via base-catalyzed cyclization of divinylsilanes.

Step-by-Step Protocol

- Precursor Synthesis: React Ph2SiCl2 with 2 equivalents of VinylMgBr in THF to yield Ph2Si(CH=CH2)2. Workup with aqueous NH4Cl and distillation.
- Cyclization:
  - Mix Ph2Si(CH=CH2)2 and the primary amine (e.g., Benzylamine or Methylamine) in an inert solvent (Hexane/THF).
  - Add a catalytic amount of n-Butyllithium (n-BuLi) or the corresponding lithium amide.
  - Reflux for 24–48 hours. The reaction proceeds via a double nucleophilic addition of the amine across the vinyl groups.
- Salt Formation:
  - Dissolve the free base in dry diethyl ether.
  - Add 2M HCl in ether dropwise at 0°C.
  - Filter the white precipitate immediately to prevent hygroscopic degradation.

Crystallization for XRD

To obtain single crystals suitable for X-ray diffraction, slow diffusion is preferred over evaporation due to the lipophilic nature of the silyl group.

- Solvent System: Dissolve 20 mg of the salt in a minimum amount of Methanol (good solubility for the ionic head).

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- Antisolvent: Carefully layer Diethyl Ether or Hexane (5-fold volume) on top of the methanol solution in a narrow tube.
- Conditioning: Seal the tube with Parafilm, poke one small hole, and store at 4°C in a vibration-free environment. Crystals typically appear within 3–7 days.

Performance Comparison: Bioactivity & Properties

The "Silicon Switch" is rarely bio-neutral. The structural changes described above translate directly into performance metrics.

Selectivity Profiles

Research indicates that sila-substitution often improves selectivity for G-protein coupled receptors (GPCRs).

- Dopamine D2 Receptors: Sila-analogs of haloperidol (containing the 4,4-diphenyl-silapiperidine motif) often show increased affinity compared to carbon analogs.[1][2] The larger Si atom may enhance Van der Waals contacts within the hydrophobic pocket of the receptor.
- Serotonin (5-HT) Receptors: The altered ring geometry can shift the selectivity ratio between 5-HT2A and D2 receptors, a critical parameter in designing atypical antipsychotics.

Physicochemical Metrics

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Metric	Effect of Silicon Substitution	Implication
LogP (Lipophilicity)	Increases by ~0.5 – 1.0 units	Improved membrane permeability; potential for higher brain concentration.
Metabolic Stability	Variable	The Si–C bond is generally stable, but the silyl group can alter the site of metabolic hydroxylation on the phenyl rings.
Solubility	Decreased (Aqueous)	Salts may require more aggressive formulation vehicles (e.g., cyclodextrins) compared to C-analogs.

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- To cite this document: BenchChem. [Crystal Structure & Performance Guide: 4,4-Diphenyl-1,4-azasilinane Salts]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14289029/docs#crystal-structure-performance-guide-4-4-diphenyl-1-4-azasilinane-salts]

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